

Application Note: Enhancing Coating Durability with Tinuvin® 123 through QUV Accelerated Weathering Testing

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Compound of Interest

Compound Name: *Tinuvin 123*

Cat. No.: *B1209033*

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Introduction

Exterior coatings are continually exposed to environmental stressors, primarily ultraviolet (UV) radiation, moisture, and temperature fluctuations, which can lead to degradation of the coating's aesthetic and protective qualities. This degradation manifests as gloss loss, color change, chalking, cracking, and blistering.[1] To ensure the long-term performance and durability of coatings, formulators incorporate light stabilizers.[2]

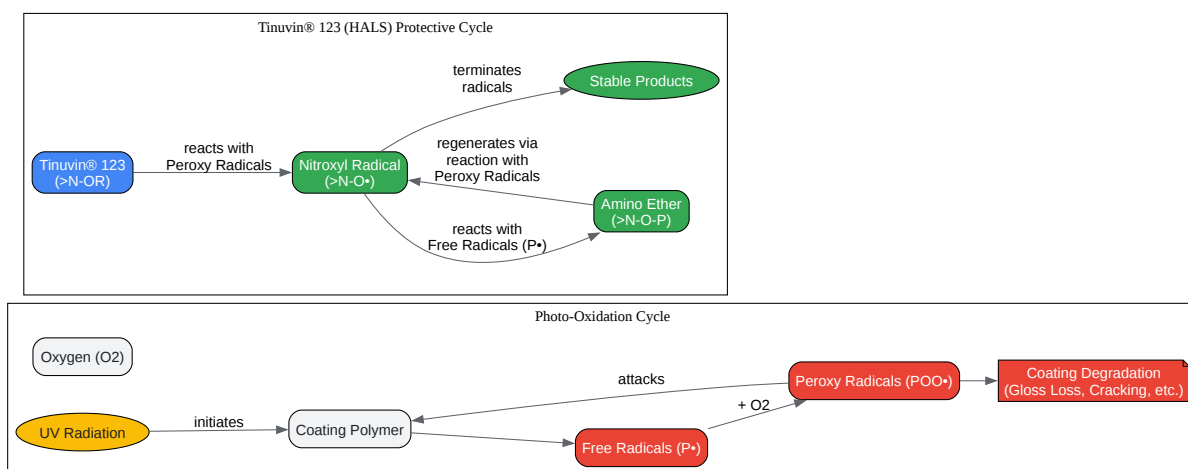
Tinuvin® 123 is a liquid hindered amine light stabilizer (HALS) based on an amino-ether functionality.[3] It is particularly effective in high-solids, acid-catalyzed automotive and industrial coatings.[4] HALS do not absorb UV radiation but instead act as radical scavengers, inhibiting the photo-oxidation degradation cycle of the coating binder.[5] This mechanism provides long-term protection against surface defects.[4] The performance of Tinuvin® 123 can be significantly enhanced when used in combination with a UV absorber (UVA), which filters harmful UV radiation.[4][6]

Accelerated weathering testing is an essential tool for evaluating the performance of coatings in a compressed timeframe.[5] The QUV accelerated weathering tester, which simulates the

effects of sunlight and moisture, is a widely used method for this purpose.[7] This application note provides a detailed protocol for conducting QUV testing of coatings containing Tinuvin® 123 in accordance with ASTM G154 and presents typical performance data.[8]

Mechanism of Action: Tinuvin® 123 in Coatings

The primary function of a HALS like Tinuvin® 123 is to protect the coating's binder from photo-oxidative degradation. The process is a cyclic reaction where the HALS is regenerated, allowing it to neutralize multiple free radicals during its lifetime.



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Figure 1: Mechanism of HALS Protection

Experimental Protocols

This section outlines the detailed methodology for QUV accelerated weathering testing of coatings formulated with Tinuvin® 123.

Materials and Equipment

- Coating Formulations:
 - Control Coating: A representative coating system (e.g., 2K acrylic clearcoat) without any light stabilizers.
 - Test Coating 1: Control coating formulated with a recommended loading of Tinuvin® 123 (e.g., 1.0% by weight on binder solids).
 - Test Coating 2: Control coating formulated with Tinuvin® 123 (e.g., 1.0%) and a UV absorber such as Tinuvin® 384 or Tinuvin® 400 (e.g., 2.0%).^[6]
- Substrate Panels: Standard test panels appropriate for the coating being tested (e.g., 3x6 inch aluminum or steel panels).
- QUV Accelerated Weathering Tester: A fluorescent UV and condensation apparatus conforming to ASTM G154.^[8] The tester should be equipped with UVA-340 lamps, which provide a good simulation of sunlight in the short-wavelength UV region.^[9]
- Glossmeter: 60° glossmeter for measuring specular gloss.
- Spectrocolorimeter: For measuring color change (ΔE^*).
- Microscope: For visual inspection of cracking, blistering, and chalking.

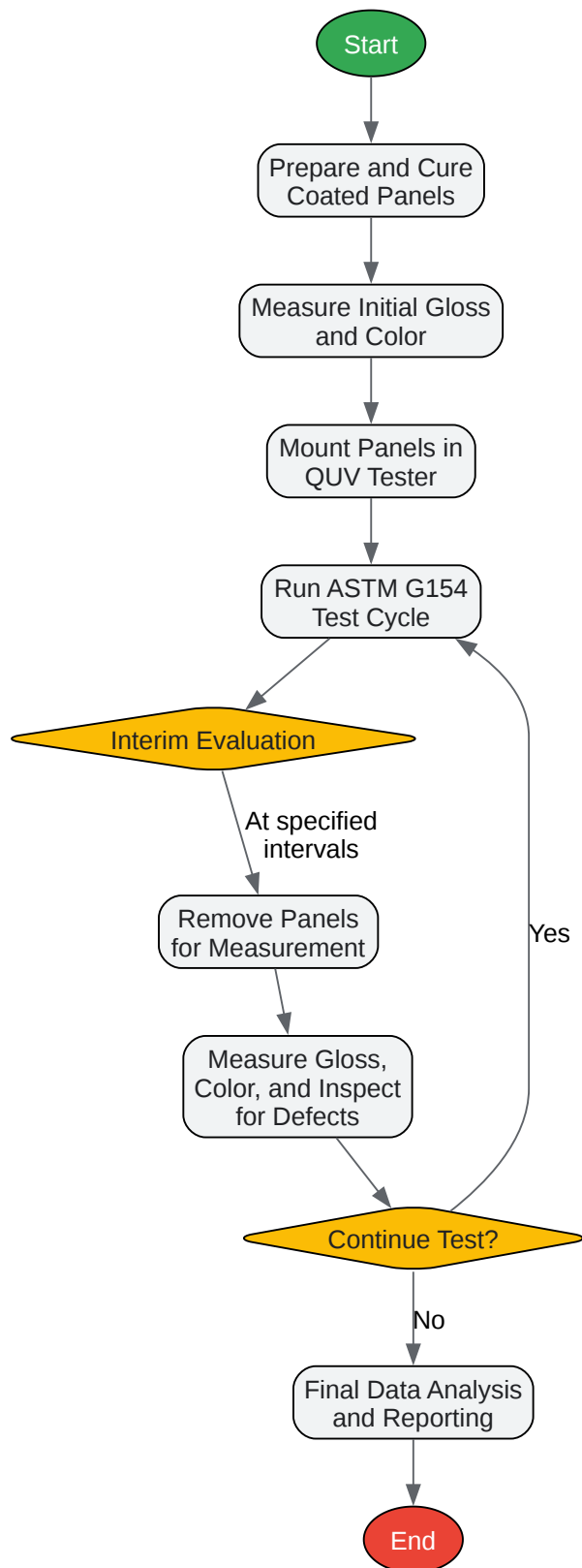
Panel Preparation

- Prepare the substrate panels according to standard industry practices (e.g., cleaning, pretreatment).

- Apply the control and test coating formulations to the panels at a uniform and specified dry film thickness.
- Allow the coated panels to cure completely according to the manufacturer's recommendations before testing.
- Measure and record the initial 60° gloss and color coordinates (Lab*) of each panel.

QUV Test Procedure

The following workflow outlines the QUV testing process.



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